

# Physicochemical Data of 4-Bromo-2-methyl-6-nitroaniline

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## Compound of Interest

Compound Name: 4-Bromo-2-methyl-6-nitroaniline

Cat. No.: B042567

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**4-Bromo-2-methyl-6-nitroaniline** is an organic compound with the chemical formula  $C_7H_7BrN_2O_2$ .<sup>[1]</sup> Its molecular weight is 231.05 g/mol.<sup>[1]</sup> The compound's structure, featuring bromine, methyl, and nitro groups on an aniline core, makes it a valuable intermediate in the synthesis of various pharmaceutical agents, including CK2 inhibitors and telmisartan-glitazone hybrid analogs.<sup>[2][3]</sup>

## Melting Point Data

The melting point is a critical physical property used to determine the purity of a crystalline solid. For **4-Bromo-2-methyl-6-nitroaniline** (CAS Number: 77811-44-0), the experimentally determined melting point range is consistently reported in the mid-140s degrees Celsius. The data from prominent chemical suppliers is summarized below.

| Parameter      | Value  | Source  |
|----------------|--|---|
| Melting Point  | 143-147 °C   | Sigma-Aldrich   |
| Melting Point  | 141.5-147.5 °C   | Thermo Scientific Chemicals <sup>[4]</sup><br><sup>[5][6]</sup> |
| Appearance     | Crystals or powder, white to yellow or orange to brown | Thermo Scientific Chemicals <sup>[4]</sup><br><sup>[5][6]</sup> |
| Purity (Assay) | ≥96.0% to 97%  | Sigma-Aldrich, Thermo Scientific Chemicals <sup>[4][5][6]</sup> |

It is crucial to distinguish **4-Bromo-2-methyl-6-nitroaniline** from its isomers, which possess different physical properties. For instance, 2-Bromo-4-methyl-6-nitroaniline (CAS 827-24-7) has a significantly lower melting point of 64-66 °C.[7] Another related compound, 4-Bromo-2-nitroaniline (CAS 875-51-4), melts in the range of 110-113 °C.[8]

## Experimental Protocol: Melting Point Determination

The following is a standard methodology for determining the melting point range of a solid organic compound like **4-Bromo-2-methyl-6-nitroaniline** using a capillary melting point apparatus.

**Objective:** To determine the temperature range over which the solid sample melts, providing an indication of its purity.

**Materials and Equipment:**

- **4-Bromo-2-methyl-6-nitroaniline** sample
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar digital device)
- Mortar and pestle
- Spatula

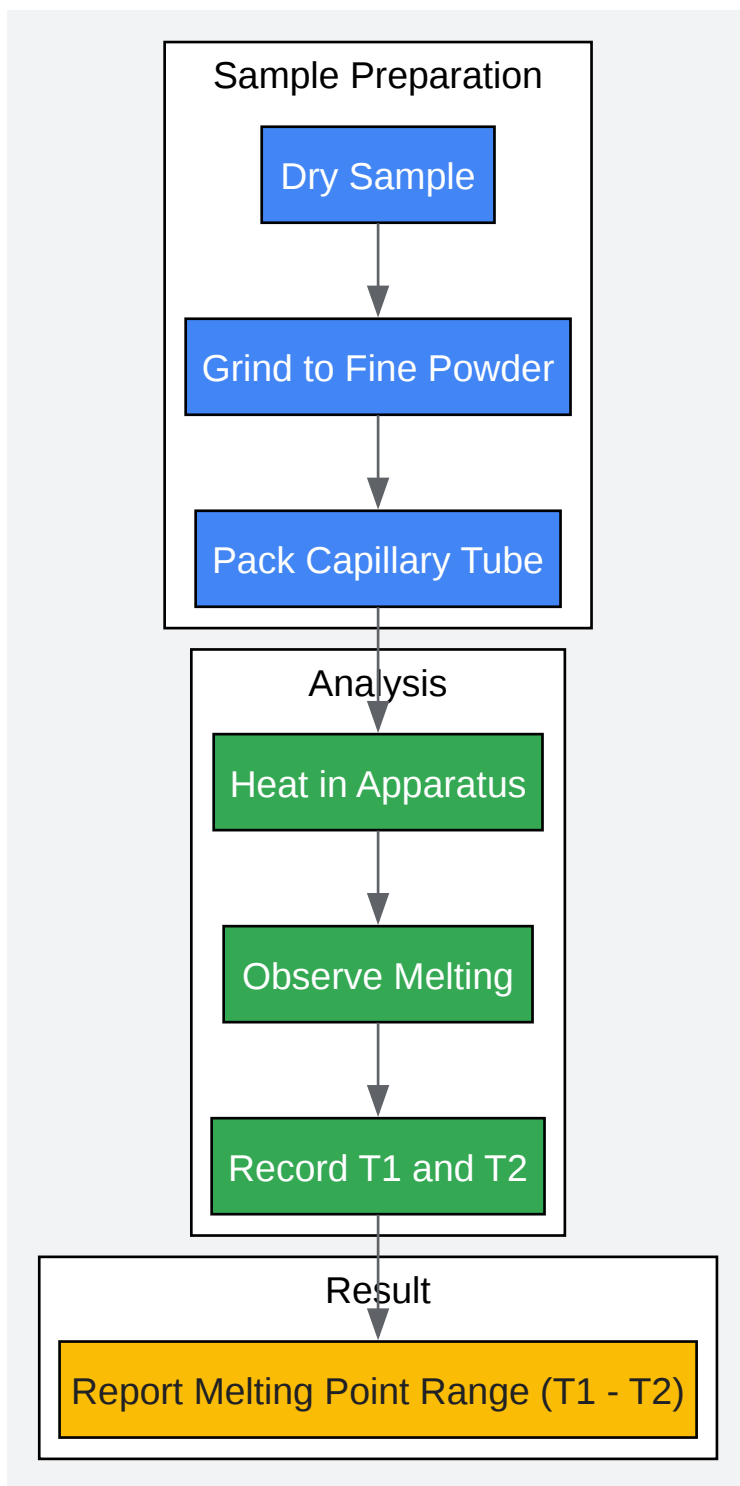
**Procedure:**

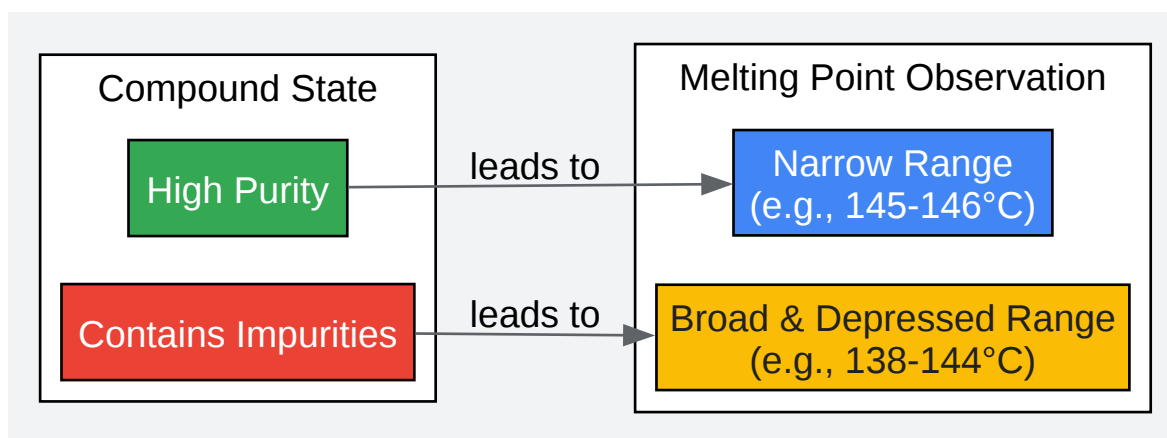
- **Sample Preparation:**
  - Ensure the **4-Bromo-2-methyl-6-nitroaniline** sample is completely dry. If necessary, dry the sample in a desiccator or a vacuum oven at an appropriate temperature below its melting point.
  - Place a small amount of the crystalline sample into a clean, dry mortar and gently grind it into a fine powder using a pestle. This ensures uniform packing in the capillary tube.
- **Capillary Tube Packing:**

- Tamp the open end of a capillary tube into the powdered sample until a small amount of the solid (2-3 mm in height) is collected.
- Invert the tube and tap it gently on a hard surface, or drop it down a long glass tube, to pack the sample tightly into the sealed end.
- Apparatus Setup:
  - Place the packed capillary tube into the sample holder of the melting point apparatus.
  - Set the apparatus to a heating rate appropriate for the sample. For a substance with an expected melting point around 145 °C, a rapid heating rate can be used to reach approximately 125 °C, followed by a slower rate of 1-2 °C per minute.
- Melting Point Observation:
  - Observe the sample through the magnifying eyepiece.
  - Record the temperature ( $T_1$ ) at which the first drop of liquid appears.
  - Continue heating slowly and record the temperature ( $T_2$ ) at which the entire solid sample has completely melted into a clear liquid.
- Reporting:
  - The melting point is reported as a range from  $T_1$  to  $T_2$ .
  - A pure sample will typically exhibit a sharp melting point range of 1-2 °C. A broader range may indicate the presence of impurities.

## Visualizations

The following diagrams illustrate the experimental workflow for melting point determination and the logical relationship between sample purity and the observed melting point range.





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